

A Technical Guide to the Determination of Molecular Weight for C₉H₂₀O₂Si

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Compound of Interest

Compound Name: 3-[(Tert-butyldimethylsilyl)oxy]-1-propanal

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The molecular weight of a compound is a cornerstone of chemical and pharmaceutical science, providing the fundamental link between the macroscopic mass of a substance and its molecular-level composition. This guide details the principles and methodology for calculating the molecular weight of the organosilicon compound represented by the formula C₉H₂₀O₂Si. By leveraging the standard atomic weights of its constituent elements—Carbon, Hydrogen, Oxygen, and Silicon—as promulgated by the International Union of Pure and Applied Chemistry (IUPAC), we arrive at a precise molecular weight. This value is critical for a range of applications, from stoichiometric calculations in synthetic chemistry to concentration determinations in analytical assays and dosage formulations in pharmaceutical development. This document serves as a technical primer on the calculation, significance, and application of this vital chemical parameter.

Introduction: The Foundational Importance of Molecular Weight

In the landscape of scientific research and drug development, precision is paramount. The molecular weight (or more formally, the relative molecular mass) of a chemical entity is one of its most fundamental and frequently utilized physical properties. It is an expression of the total mass of a molecule, calculated as the sum of the masses of its constituent atoms.^[1] The

molecular formula $C_9H_{20}O_2Si$ represents an organosilicon compound, such as Cyclohexylmethyl(dimethoxy)silane or Cyclopropyl-ethoxy-methyl-propan-2-yloxysilane, which contains nine carbon atoms, twenty hydrogen atoms, two oxygen atoms, and one silicon atom.
[2][3]

Understanding the precise molecular weight of such a compound is not merely an academic exercise. It is the critical linchpin for:

- **Stoichiometry:** Ensuring accurate molar ratios in chemical reactions to maximize yield and purity.
- **Analytical Chemistry:** Calibrating instruments like mass spectrometers and interpreting results from techniques such as size-exclusion chromatography.
- **Pharmacology & Drug Formulation:** Determining molar concentrations for solutions, calculating dosages, and understanding the pharmacokinetics of a drug candidate.

This guide provides an authoritative, step-by-step protocol for the calculation of the molecular weight of $C_9H_{20}O_2Si$, grounded in the internationally recognized atomic weights established by IUPAC.[4]

Component Elements of $C_9H_{20}O_2Si$: An Overview

The molecular formula $C_9H_{20}O_2Si$ indicates a composition of four distinct elements, each with a unique standard atomic weight defined by IUPAC. These weights are a weighted average of the masses of an element's naturally occurring stable isotopes on Earth.[4]

- **Carbon (C):** A nonmetal and the backbone of organic chemistry, carbon is tetravalent, allowing it to form the complex chains and rings found in organic molecules.[5] Its standard atomic weight is given as an interval [12.0096, 12.0116] due to natural isotopic variation.[6][7]
- **Hydrogen (H):** The lightest and most abundant element, hydrogen typically forms a single covalent bond.[8] Its standard atomic weight is also an interval: [1.00784, 1.00811].[8][9]
- **Oxygen (O):** A highly reactive nonmetal, oxygen is essential for countless chemical and biological processes.[10] Its standard atomic weight is the interval [15.99903, 15.99977].[6]

[10][11]

- Silicon (Si): A metalloid in the same group as carbon, silicon is a cornerstone of both geology and the semiconductor industry.[12][13] It is the second most abundant element in the Earth's crust.[13] The standard atomic weight for silicon is the interval [28.084, 28.086].[12][14][15]

For many practical applications where extreme precision is not required, IUPAC also provides conventional or abridged atomic weight values.[4]

Protocol: Molecular Weight Calculation

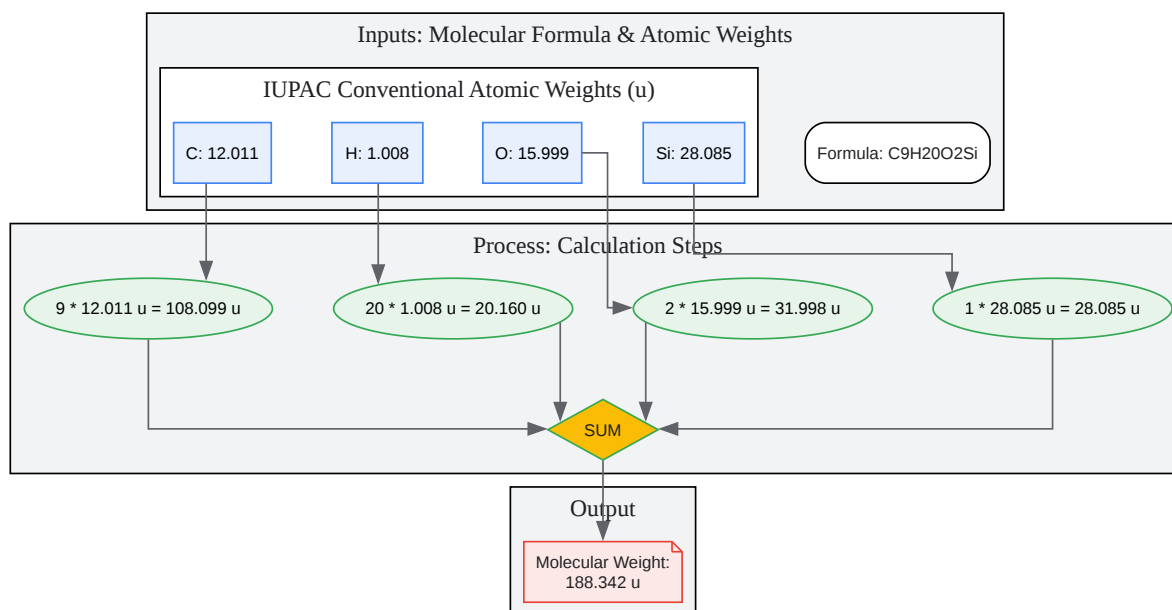
This protocol outlines the systematic procedure for calculating the molecular weight of $C_9H_{20}O_2Si$. The process relies on multiplying the count of each atom in the molecular formula by its IUPAC-defined conventional atomic weight and summing the results.

Methodology:

- Identify Constituent Elements and Counts: Deconstruct the molecular formula $C_9H_{20}O_2Si$ to identify each element and the number of atoms present.
 - Carbon (C): 9 atoms
 - Hydrogen (H): 20 atoms
 - Oxygen (O): 2 atoms
 - Silicon (Si): 1 atom
- Obtain Standard Atomic Weights: Reference the conventional atomic weights provided by the IUPAC Commission on Isotopic Abundances and Atomic Weights (CIAAW).[16]
 - Atomic Weight of C: 12.011 u
 - Atomic Weight of H: 1.008 u[8][17]
 - Atomic Weight of O: 15.999 u[10][18]

- Atomic Weight of Si: 28.085 u[12]
- Calculate Subtotal Mass for Each Element: Multiply the atom count for each element by its respective atomic weight.
 - Mass of Carbon = $9 * 12.011 \text{ u} = 108.099 \text{ u}$
 - Mass of Hydrogen = $20 * 1.008 \text{ u} = 20.160 \text{ u}$
 - Mass of Oxygen = $2 * 15.999 \text{ u} = 31.998 \text{ u}$
 - Mass of Silicon = $1 * 28.085 \text{ u} = 28.085 \text{ u}$
- Compute Total Molecular Weight: Sum the subtotal masses to determine the final molecular weight of the compound.
 - Molecular Weight = $108.099 + 20.160 + 31.998 + 28.085 = 188.342 \text{ u}$

The diagram below illustrates the logical workflow of this calculation protocol.



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Caption: Workflow for calculating the molecular weight of C₉H₂₀O₂Si.

Data Summary

For clarity and ease of reference, the calculation is summarized in the table below. This format is ideal for inclusion in laboratory notebooks and research documentation.

Element	Symbol	Atom Count	IUPAC Conventional Atomic Weight (u)	Subtotal Mass (u)
Carbon	C	9	12.011	108.099
Hydrogen	H	20	1.008	20.160
Oxygen	O	2	15.999	31.998
Silicon	Si	1	28.085	28.085
Total	188.342			

The calculated molecular weight of 188.342 g/mol is consistent with values found in chemical databases for compounds with this formula.[\[2\]](#)[\[3\]](#)

Significance and Applications in Research

The determination of a precise molecular weight is a foundational step that enables a cascade of subsequent research and development activities.

- **In Synthetic Chemistry:** When synthesizing a $C_9H_{20}O_2Si$ compound, the molecular weight is used to convert the mass of reactants to moles, ensuring that the reaction proceeds with the correct stoichiometry. After synthesis, the theoretical molecular weight is compared against experimental results from mass spectrometry to confirm the identity and purity of the synthesized product.
- **In Analytical Science:** For quantitative analysis, such as preparing a standard solution for High-Performance Liquid Chromatography (HPLC), the molecular weight is essential for calculating the mass of the compound needed to achieve a specific molar concentration (e.g., mol/L).
- **In Drug Development:** In the pharmaceutical industry, molecular weight is a key parameter in Lipinski's Rule of Five, a guideline used to evaluate the druglikeness of a chemical compound. Furthermore, all dosage calculations, which translate a mass of active

pharmaceutical ingredient (API) into a therapeutic dose, are fundamentally reliant on the API's molecular weight.

The trustworthiness of these downstream applications is directly dependent on the accuracy of the initial molecular weight calculation, underscoring the importance of using authoritative atomic weight values.^{[19][20]}

Conclusion

The molecular weight of the compound C₉H₂₀O₂Si has been rigorously calculated to be 188.342 u (or g/mol). This value is derived from the molecular formula and the standard conventional atomic weights of Carbon, Hydrogen, Oxygen, and Silicon as endorsed by IUPAC. This technical guide has detailed the protocol for this fundamental calculation and contextualized its critical importance across the scientific disciplines of chemistry, analytics, and pharmacology. For professionals in these fields, the ability to accurately determine and apply molecular weight is an indispensable skill that underpins the integrity and success of experimental work and product development.

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